

physical properties of 2,3-epoxy-2-methylpentane

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Compound of Interest

Compound Name: 3-Ethyl-2,2-dimethyloxirane

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An In-depth Technical Guide to the Physical Properties of 2,3-Epoxy-2-Methylpentane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of 2,3-epoxy-2-methylpentane (CAS No. 1192-22-9). The information is compiled from various chemical data sources and is intended to support research and development activities. This document includes a summary of quantitative data, detailed descriptions of relevant experimental protocols for property determination, and a visual workflow for the characterization process.

Core Physical and Chemical Properties

2,3-Epoxy-2-methylpentane, also known as **3-ethyl-2,2-dimethyloxirane**, is a seven-carbon heterocyclic ether.^[1] Its structure consists of a pentane backbone with an epoxide ring at the second and third carbon positions and a methyl group at the second carbon.^[2] The quantitative physical and chemical properties of this compound are summarized below.

Table of Physicochemical Data

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₂ O	[3]
Molecular Weight	100.16 g/mol	[1][3]
Boiling Point	92.6 °C at 760 mmHg	[3]
Density	0.832 g/cm ³	[3]
Refractive Index	~1.4800 (estimate)	[3][4]
Flash Point	4.3 °C	[3]
Vapor Pressure	58.1 mmHg at 25 °C	[3]
LogP (Octanol/Water)	1.57	[3]
Hydrogen Bond Acceptors	1	[3]
Hydrogen Bond Donors	0	[3]
Topological Polar Surface Area (TPSA)	12.53 Å ²	

Experimental Protocols for Property Determination

The accurate determination of physicochemical properties is critical for the application of any chemical compound. The following sections detail the standard experimental methodologies for characterizing key properties of epoxides like 2,3-epoxy-2-methylpentane.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a compound like 2,3-epoxy-2-methylpentane, the boiling point is typically determined by distillation or ebulliometry.

- Protocol: Distillation Method
 - A sample of the purified liquid is placed in a distillation flask connected to a condenser and a thermometer.

- The flask is heated gradually.
- The temperature is recorded when the liquid begins to boil and a stable temperature is observed on the thermometer as the vapor condenses. This stable temperature is the boiling point at the measured atmospheric pressure.
- Protocol: Ebulliometry
 - An ebulliometer is used to measure boiling points at various pressures with high precision.
 - The data can be fitted to the Clausius-Clapeyron equation to determine the enthalpy of vaporization (ΔH_{vap}) and to standardize the boiling point to a specific pressure (e.g., 760 mmHg).^[5]

Determination of Density

Density is the mass per unit volume of a substance. It is typically measured at a specific temperature, often 20 °C or 25 °C.

- Protocol: Pycnometer Method
 - A pycnometer (a flask with a specific, accurately known volume) is weighed empty.
 - It is then filled with the sample liquid and weighed again.
 - The pycnometer is cleaned, filled with a reference liquid of known density (e.g., deionized water), and weighed.
 - The density of the sample is calculated by comparing the mass of the sample to the mass of the reference liquid.

Determination of Refractive Index

The refractive index is a dimensionless number that describes how fast light travels through the material. It is a characteristic property of a substance.

- Protocol: Refractometry
 - A few drops of the liquid sample are placed on the prism of an Abbe refractometer.

- The instrument is adjusted to bring the dividing line between the light and dark fields into the center of the crosshairs.
- The refractive index is read directly from the instrument's scale. The measurement is temperature-dependent and is typically reported at 20 °C (n^{20}_D).

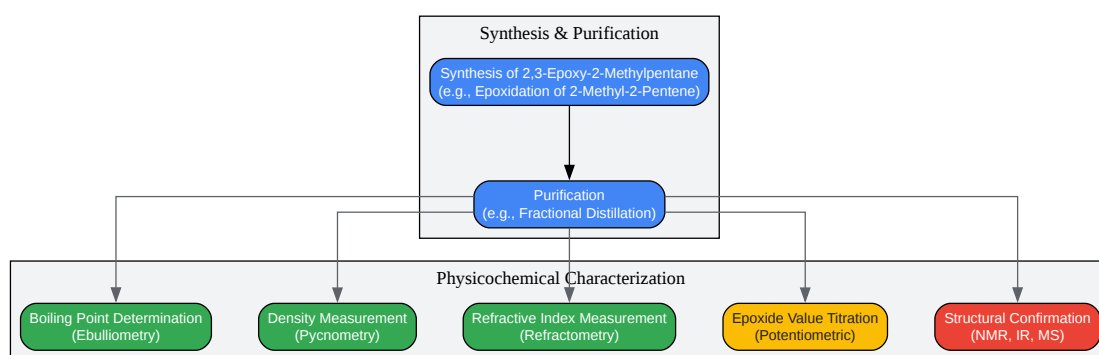
Determination of Epoxide Value (Epoxy Equivalent Weight)

The epoxide value is a measure of the concentration of epoxy groups in a substance. It is a crucial parameter for quality control and for determining stoichiometric ratios in reactions. A common method involves titration.

- Protocol: Titration with Hydrobromic Acid in Acetic Acid
 - A known mass of the epoxide sample is dissolved in a suitable solvent like dichloromethane.
 - A solution of tetraethylammonium bromide in acetic acid is added.[\[6\]](#)
 - The solution is titrated with a standardized solution of perchloric acid in acetic acid.
 - The endpoint is determined potentiometrically. A blank titration is performed to account for any reactive impurities in the reagents.
 - The epoxide value, expressed as moles of epoxide per 100g of sample, is calculated from the volume of titrant consumed.[\[6\]](#)

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the synthesis and subsequent characterization of 2,3-epoxy-2-methylpentane to determine its physical properties.



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Caption: Experimental workflow for the characterization of 2,3-epoxy-2-methylpentane.

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